

Preparing SKF-80723 HBr Stock Solutions for In Vitro Research

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Compound of Interest

Compound Name: SKF-80723

Cat. No.: B15616607

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Application Note and Protocol

For researchers, scientists, and drug development professionals, the accurate preparation of stock solutions is a critical first step in ensuring the reliability and reproducibility of in vitro studies. This document provides detailed application notes and a comprehensive protocol for the preparation of stock solutions of **SKF-80723** hydrobromide (HBr), a selective dopamine D1 receptor agonist. Adherence to these guidelines is essential for maintaining the compound's stability and ensuring consistent experimental outcomes.

Compound Information

SKF-80723 is a potent and selective agonist for the dopamine D1 receptor, making it a valuable tool for investigating dopaminergic signaling pathways in various cellular and tissue models. Its hydrobromide salt form is commonly used in research.

Chemical Properties

Property	Value
Chemical Name	8-Bromo-2,3,4,5-tetrahydro-3-methyl-5-phenyl-1H-3-benzazepin-7-ol hydrobromide
Molecular Formula	C ₁₆ H ₁₆ BrNO ₂ · HBr
Molecular Weight	429.12 g/mol
CAS Number	71636-62-9
Appearance	Solid
Storage (Solid)	-20°C, protect from light

Data Presentation: Solubility

The solubility of **SKF-80723** HBr is a critical factor in preparing a concentrated stock solution. Based on available data for structurally similar benzazepine compounds and general principles of small molecule solubility, the following information can be used as a guideline. It is highly recommended to perform a small-scale solubility test with your specific batch of the compound.

Solvent	Anticipated Solubility (at room temperature)	Notes
DMSO	≥ 10 mg/mL	Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions. Gentle warming (to 37°C) and vortexing can aid dissolution.
Ethanol (100%)	Sparingly soluble	May require significant dilution for complete dissolution. Not recommended for high-concentration primary stocks.
Water	Insoluble	SKF-80723 HBr is not readily soluble in aqueous solutions. Acidifying the water may slightly improve solubility, but it is not recommended for stock preparation.

Experimental Protocol: Preparation of a 10 mM SKF-80723 HBr Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **SKF-80723** HBr in DMSO.

Materials

- **SKF-80723** HBr (solid)
- Anhydrous Dimethyl sulfoxide (DMSO), cell culture grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or amber glass vials
- Sterile, filter-equipped pipette tips

- Vortex mixer
- Water bath or incubator (optional, for gentle warming)

Procedure

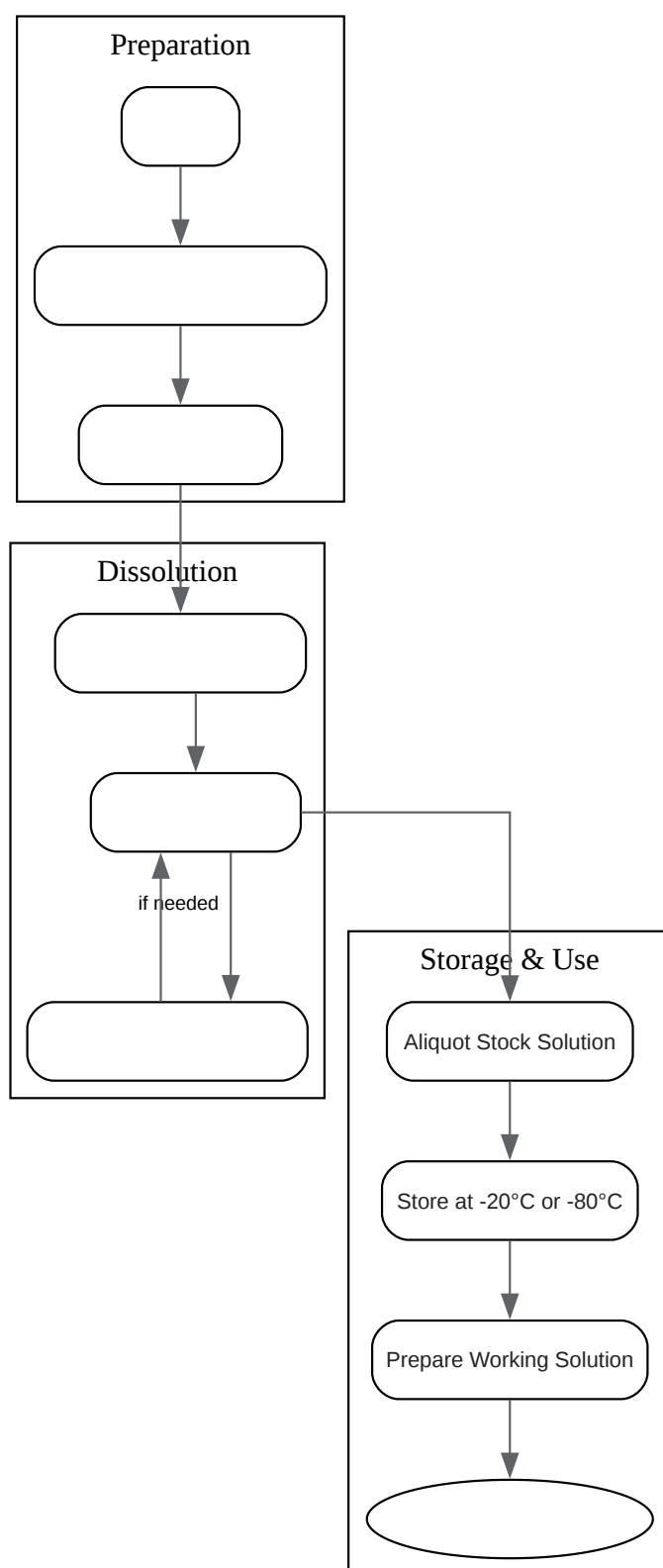
- **Equilibrate Compound:** Before opening, allow the vial of **SKF-80723** HBr to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of atmospheric moisture onto the solid compound.
- **Weighing:** In a sterile environment (e.g., a laminar flow hood), accurately weigh the desired amount of **SKF-80723** HBr. For example, to prepare 1 mL of a 10 mM stock solution, weigh 4.29 mg of the compound.
 - **Calculation:**
 - Molecular Weight = 429.12 g/mol
 - Desired Concentration = 10 mM = 0.010 mol/L
 - Desired Volume = 1 mL = 0.001 L
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 429.12 \text{ g/mol} \times 1000 \text{ mg/g} = 4.29 \text{ mg}$
- **Dissolution:** a. Transfer the weighed **SKF-80723** HBr to a sterile microcentrifuge tube or amber glass vial. b. Add the calculated volume of anhydrous DMSO. For 4.29 mg of the compound, add 1 mL of DMSO. c. Tightly cap the tube/vial and vortex thoroughly for at least 1-2 minutes to facilitate dissolution. d. If the compound does not fully dissolve, gentle warming in a 37°C water bath or incubator for 5-10 minutes, followed by vortexing, can be employed. Visually inspect to ensure complete dissolution.
- **Aliquoting and Storage:** a. Once the **SKF-80723** HBr is completely dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, light-protected microcentrifuge tubes. b. Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation. c. Store the aliquots at

-20°C for short-term storage (up to 3 months) or at -80°C for long-term storage (up to 1 year). Protect from light.

- **Working Solution Preparation:** a. To prepare a working solution for your in vitro experiment, thaw a single aliquot of the stock solution at room temperature. b. Dilute the stock solution to the desired final concentration in your cell culture medium or experimental buffer immediately before use. c. Important: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.5% (v/v), to avoid solvent-induced cytotoxicity or off-target effects.

Mandatory Visualizations

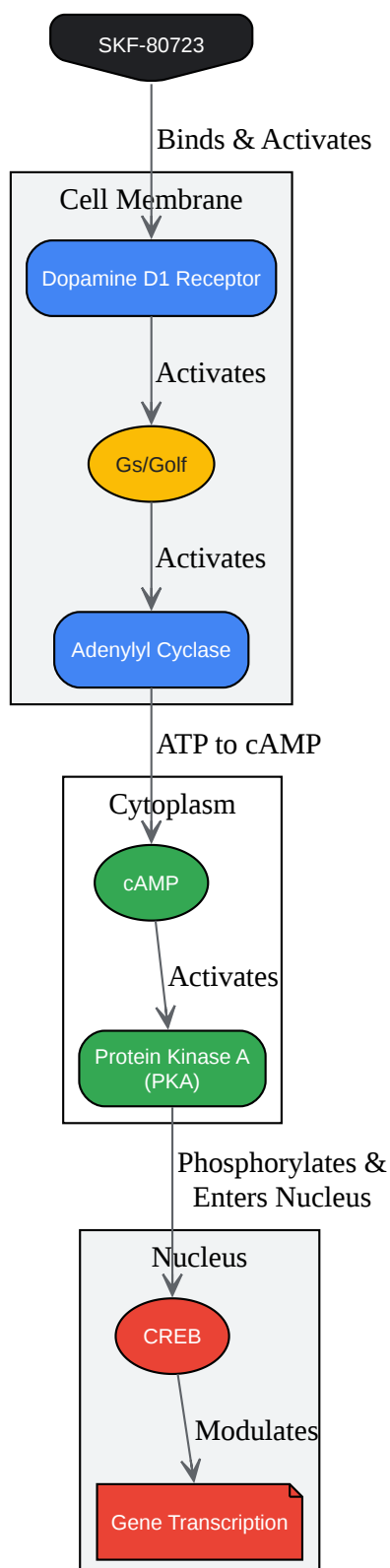
Experimental Workflow



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Caption: Workflow for preparing **SKF-80723** HBr stock solution.

Dopamine D1 Receptor Signaling Pathway



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Caption: Canonical signaling pathway of the Dopamine D1 Receptor.

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